Technical Guide: Chemical Structure and Synthesis of 4-Hydroxy-7,8-dimethylcoumarin[1]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Hydroxy-7,8-dimethylcoumarin*
CAS No.:	*55004-75-6*
Cat. No.:	*B3329056*

Get Quote

Executive Summary

4-Hydroxy-7,8-dimethylcoumarin (IUPAC: 4-hydroxy-7,8-dimethyl-2H-chromen-2-one) is a substituted benzopyrone derivative.[1] Unlike the ubiquitous 7-hydroxy-4-methylcoumarin (Hymecromone), this molecule features a hydroxyl group at the C4 position, a structural motif critical for vitamin K antagonist activity (e.g., Warfarin, Dicoumarol). Its 7,8-dimethyl substitution pattern provides unique steric and electronic properties, enhancing lipophilicity and altering metabolic stability compared to the unsubstituted parent compound.

This guide details the structural dynamics, validated synthesis protocols, and spectroscopic signatures required for the precise identification and utilization of this compound in drug development.

Chemical Identity & Structural Dynamics[1]

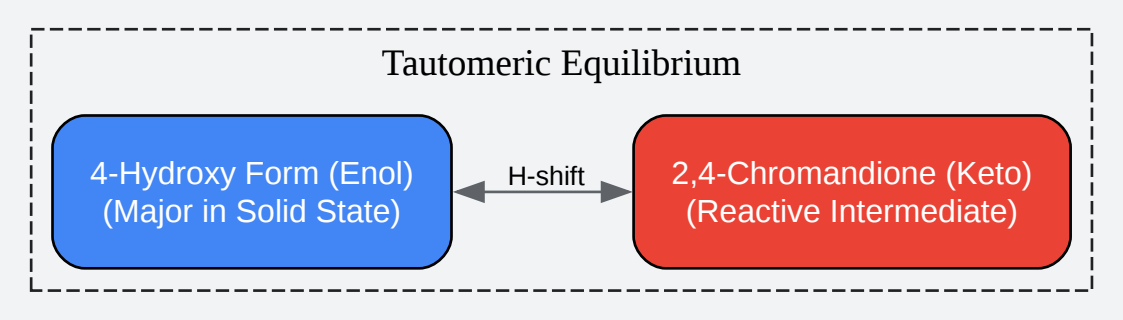
Nomenclature and Identifiers

Property	Data
IUPAC Name	4-hydroxy-7,8-dimethyl-2H-chromen-2-one
Common Name	4-Hydroxy-7,8-dimethylcoumarin
Molecular Formula	C H O
Molecular Weight	190.20 g/mol
CAS Registry Number	55004-75-6
SMILES	CC1=C(C)C=CC2=C1OC(=O)C=C2O

Tautomerism: The Chameleon Effect

A defining characteristic of 4-hydroxycoumarins is their keto-enol tautomerism.[1] While typically depicted as the 4-hydroxy enol (A), the molecule exists in equilibrium with the 2,4-chromandione (B) form. This equilibrium is solvent-dependent and critical for reactivity (e.g., alkylation at C3 vs. O4).[1]

- Solid State: Predominantly exists as the 4-hydroxy enol (A) due to intermolecular hydrogen bonding.[1]
- Solution: Polar solvents stabilize the dione form, though the enol often remains major due to conjugation.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 1: Tautomeric equilibrium between the stable pseudo-aromatic enol and the reactive dione species.[1]

Synthesis Protocol: The Shah-Parkhie Reaction[1]

The most robust route to 4-hydroxycoumarins is the Shah-Parkhie reaction, which involves the condensation of a phenol with malonic acid using phosphorus oxychloride (POCl

) as a condensing agent.

Reaction Scheme

Starting Materials:

- 2,3-Dimethylphenol (2,3-Xylenol): Provides the aromatic core with pre-set methyls.[1]
- Malonic Acid: Provides the C3-C2-O1 fragment.[1]
- POCl

  / ZnCl

  : Acts as the Lewis acid catalyst and dehydrating agent.

Step-by-Step Methodology

Note: All steps must be performed in a fume hood due to POCl

toxicity.

- Preparation: In a round-bottom flask equipped with a calcium chloride drying tube, mix 2,3-dimethylphenol (0.1 mol, 12.2 g) and malonic acid (0.1 mol, 10.4 g).
- Catalysis: Add phosphorus oxychloride (POCl

) (20 mL) and anhydrous zinc chloride (ZnCl

) (30 g).
- Cyclization: Heat the mixture on a water bath at 60–70°C for 12–15 hours. The reaction proceeds via esterification followed by an intramolecular Friedel-Crafts acylation.[1]

© 2026 BenchChem. All rights reserved.

- Quenching: Cool the reaction mixture to room temperature. Pour the dark syrupy mass slowly into crushed ice (500 g) with vigorous stirring to decompose excess POCl

  .

- Isolation: A solid precipitate will form. Allow it to stand for 2 hours to ensure complete hydrolysis of phosphorodichloridates.

- Purification: Filter the solid and wash with cold water. Dissolve the crude product in 10% sodium carbonate (Na

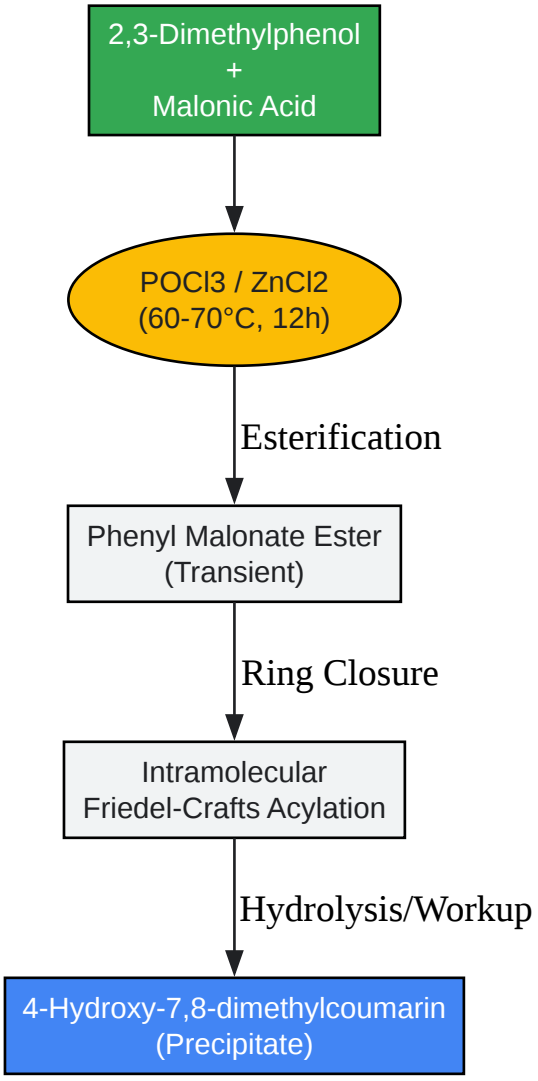
  CO

) solution (filters out unreacted phenol).

- Acidification: Acidify the filtrate with dilute HCl to reprecipitate the pure **4-hydroxy-7,8-dimethylcoumarin**.

- Crystallization: Recrystallize from ethanol/water or acetic acid to yield white/off-white needles.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: The Shah-Parkhie synthesis pathway converting 2,3-xylenol to the target coumarin.[1]

Spectroscopic Characterization

Verification of the structure relies on distinguishing the 7,8-dimethyl substitution pattern from other isomers (e.g., 5,7-dimethyl).

Nuclear Magnetic Resonance (H NMR)

Solvent: DMSO-ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

© 2026 BenchChem. All rights reserved.

(Recommended due to solubility and H-bonding disruption).

Proton	Shift (ppm)	Multiplicity	Integration	Assignment
OH	11.0 - 12.5	Broad Singlet	1H	Enolic hydroxyl (C4-OH)
H-5	7.60 - 7.70	Doublet (Hz)	1H	Aromatic (Ortho to H-6)
H-6	7.10 - 7.20	Doublet (Hz)	1H	Aromatic (Ortho to H-5)
H-3	5.50 - 5.60	Singlet	1H	Vinyl proton (Characteristic of 4-OH)
CH -8	2.30 - 2.40	Singlet	3H	Methyl at C8
CH -7	2.25 - 2.35	Singlet	3H	Methyl at C7

Interpretation Logic:

- The H-3 singlet at ~5.5 ppm is the "fingerprint" of the 4-hydroxycoumarin core.[1]
- The H-5/H-6 doublets confirm the ortho-coupling, proving that positions 5 and 6 are unsubstituted and adjacent.[1] This validates the 7,8-dimethyl arrangement (as opposed to 5,7-dimethyl which would show two singlets for aromatic protons).[1]

Mass Spectrometry (MS)

- Molecular Ion ( ): m/z 190

© 2026 BenchChem. All rights reserved.

- Fragmentation:
  - ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

    162 (

    ): Loss of carbonyl from the lactone.
  - ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

    120-122: Retro-Diels-Alder fragmentation typical of coumarins.

Reactivity & Applications

Chemical Reactivity

The **4-hydroxy-7,8-dimethylcoumarin** scaffold possesses three distinct reactive sites:

- C3-Position (Nucleophilic): The carbon between the hydroxyl and carbonyl is highly nucleophilic. It reacts with aldehydes (Knoevenagel condensation) to form Dicoumarol analogs or with electrophiles (Mannich reaction).
- O4-Position (Enolic Oxygen): Reacts with acyl chlorides or alkyl halides to form esters/ethers.[1]
- Lactone Ring: Susceptible to hydrolysis in strong base, opening to the coumarinic acid salt.

Biological Relevance[1]

- Anticoagulant Potential: Like Warfarin, 4-hydroxycoumarins inhibit Vitamin K Epoxide Reductase (VKORC1).[1] The 7,8-dimethyl substitution increases lipophilicity (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  ), potentially altering blood-brain barrier penetration or protein binding compared to unsubstituted analogs.
- Antibacterial: 4-hydroxycoumarins functionalized at C3 exhibit broad-spectrum antibacterial activity, often enhanced by the hydrophobic methyl groups at 7 and 8.[1]

© 2026 BenchChem. All rights reserved.

References

- Shah, R. C., & Shah, V. R. (1942). The condensation of malonic acid with phenols in the presence of phosphorus oxychloride.[2] Journal of the Chemical Society. [1]
- Jung, J. C., et al. (2001). A facile synthesis of 4-hydroxycoumarin derivatives.[1][2][3] Journal of Heterocyclic Chemistry. [1]
- Patel, A., et al. (2012). Synthesis and antimicrobial activity of some new 4-hydroxycoumarin derivatives.[4] Medicinal Chemistry Research.
- PubChem. (2024). Compound Summary: **4-hydroxy-7,8-dimethylcoumarin**.[1][5] National Library of Medicine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. US2465293A - Synthesis of 4-hydroxycoumarins - Google Patents [patents.google.com]
- 2. sciepub.com [sciepub.com]
- 3. scribd.com [scribd.com]
- 4. Synthesis and Antibacterial Activities of Novel 4-Hydroxy-7-hydroxy- and 3-Carboxycoumarin Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. eprints.uni-mysore.ac.in [eprints.uni-mysore.ac.in]
- To cite this document: BenchChem. [Technical Guide: Chemical Structure and Synthesis of 4-Hydroxy-7,8-dimethylcoumarin[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3329056/docs#technical-guide-chemical-structure-and-synthesis-of-4-hydroxy-7-8-dimethylcoumarin-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.